An In-Depth Technical Guide to N-tert-Butylacetamide

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Compound of Interest

Compound Name:	*N-tert-Butylacetamide*
CAS No.:	*762-84-5*
Cat. No.:	*B1330394*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-tert-Butylacetamide (NTBA) is a secondary amide notable for its utility in organic synthesis and its presence as a structural motif in medicinal chemistry. This document provides a comprehensive technical overview of its chemical properties, synthesis protocols, key applications, and safety profile. While direct biological signaling pathways for NTBA are not extensively documented, the significance of the N-tert-butyl amide group in drug design is discussed, particularly concerning metabolic stability. This guide consolidates quantitative data, details experimental methodologies, and presents logical workflows to serve as a key resource for professionals in chemical and pharmaceutical development.

Chemical and Physical Properties

N-tert-Butylacetamide is a white crystalline solid at room temperature. Its bulky tert-butyl group sterically hinders the amide bond, influencing its reactivity and physical properties. It is soluble in water and various organic solvents, making it a versatile reagent and solvent in different chemical processes.[1][2]

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Physicochemical Data

The key quantitative properties of **N-tert-Butylacetamide** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	$C_6H_{13}NO$	[3][4]
Molecular Weight	115.17 g/mol	[3]
CAS Number	762-84-5	[3]
IUPAC Name	N-(tert-butyl)acetamide	[3]
Appearance	White crystalline solid	[1]
Melting Point	96-98 °C	
Boiling Point	194-205 °C	
Density	~0.862 g/cm³ (Predicted)	
Water Solubility	Soluble	[1][2]
pKa	16.60 ± 0.46 (Predicted)	

Synthesis and Experimental Protocols

N-tert-Butylacetamide can be synthesized through several established methods. Below are detailed protocols for two common laboratory-scale preparations.

Synthesis from tert-Butylamine and Acetyl Chloride

This method involves the acylation of tert-butylamine with acetyl chloride, typically in the presence of a base to neutralize the HCl byproduct.

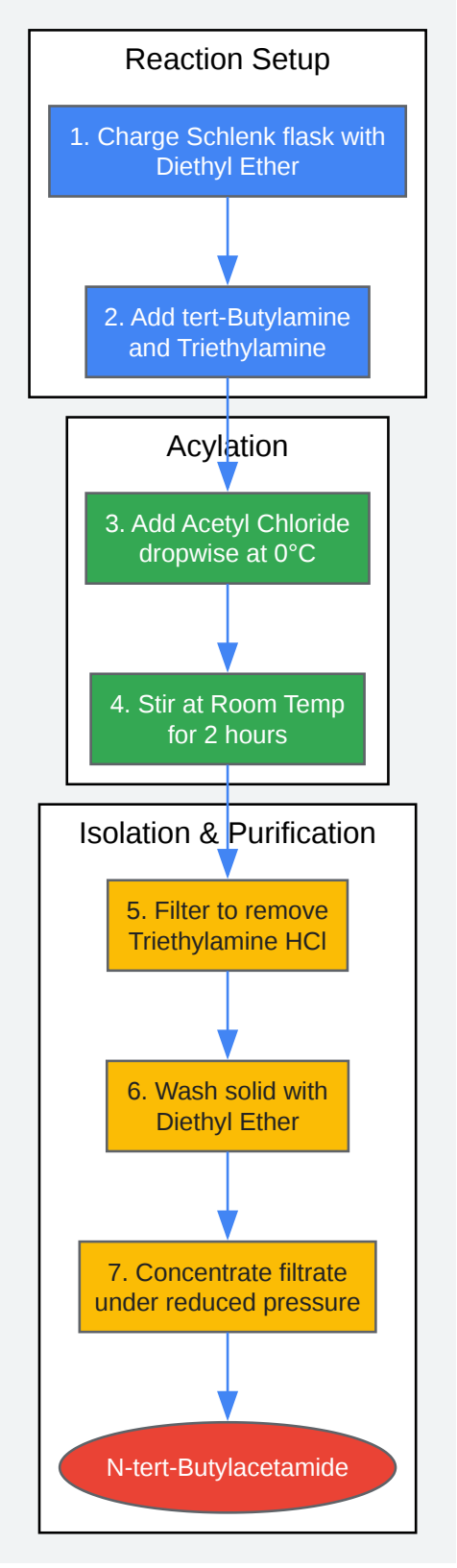
Experimental Protocol:

- Setup: To a 500 mL Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), add 200 mL of diethyl ether.

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- Addition of Reagents: To the flask, add tert-butylamine (9.6 mL, 92 mmol) followed by triethylamine (13.4 mL, 96 mmol, 1.05 equiv.).
- Acylation: Cool the mixture in an ice bath. Slowly add acetyl chloride (6.3 mL, 88 mmol, 0.96 equiv) dropwise to the stirred solution. A thick, colorless precipitate (triethylamine hydrochloride) will form.
- Reaction: Allow the mixture to stir for approximately 2 hours at room temperature to ensure the reaction goes to completion.
- Workup: Filter the reaction mixture to remove the solid residue. Wash the solid with two 50 mL portions of diethyl ether.
- Isolation: Combine the filtrate and ether washings. Concentrate the solution under reduced pressure to yield the crude **N-tert-Butylacetamide**. The product can be further purified by recrystallization.

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Caption: Workflow for the synthesis of **N-tert-Butylacetamide**.

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Synthesis via the Ritter Reaction

The Ritter reaction provides an alternative route, transforming a nitrile into an N-alkyl amide using an electrophilic alkylating agent generated from an alcohol or alkene in a strong acid.

Experimental Protocol (Modified Ritter Reaction):

This protocol describes the synthesis of N-tert-butyl amides from nitriles using tert-butyl acetate as the source of the tert-butyl cation.

- Setup: In a round-bottom flask equipped with a magnetic stirrer, add the nitrile substrate (1 equivalent).
- Reagents: Add tert-butyl acetate (2 equivalents) to the nitrile.
- Catalyst Addition: While stirring, slowly add a catalytic amount of concentrated sulfuric acid.
- Reaction Conditions: Heat the reaction mixture to approximately 40-50 °C and maintain for 2-4 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Quenching: After completion, cool the reaction mixture to room temperature and then pour it into a beaker containing crushed ice and water.
- Isolation: Neutralize the mixture with a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$). The N-tert-butyl amide product will precipitate.
- Purification: Isolate the solid product by vacuum filtration, wash with cold water, and dry to obtain the pure amide.

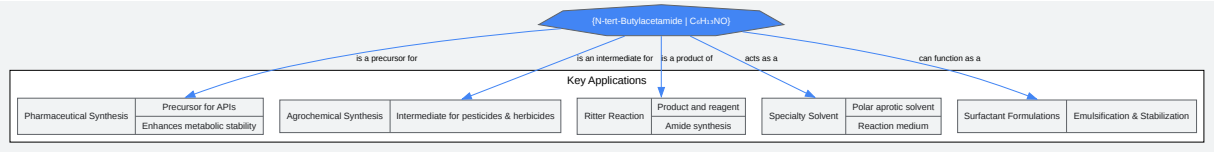
Applications in Research and Development

N-tert-Butylacetamide serves as a valuable building block and reagent in several areas of chemical science.

- Precursor in Organic Synthesis: It is a key intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[1] The N-tert-butyl group is often incorporated into drug candidates to enhance metabolic stability by acting as a "steric shield," which protects nearby functional groups from enzymatic degradation.[5]

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- The Ritter Reaction: As detailed above, it is a product of the Ritter reaction, a powerful method for creating tertiary amides.[2] This reaction is useful in the synthesis of various pharmaceutical agents.
- Versatile Solvent: Due to its polar aprotic nature and stability, **N-tert-Butylacetamide** can be used as a solvent in chemical reactions where it can effectively dissolve both polar and nonpolar substances.[1]
- Surfactant Applications: The molecular structure of NTBA allows it to function as a surfactant, which can be applied in formulations for emulsification and stabilization.[1]



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Caption: Key applications of **N-tert-Butylacetamide**.

Biological Profile and Signaling Pathways

Metabolic Fate

Specific studies detailing the metabolic pathway of **N-tert-Butylacetamide** are not widely available in the public domain. However, the tert-butyl group in drug molecules is known to be a target for metabolism by cytochrome P450 (CYP) enzymes, such as CYP2C8 and CYP3A4. Metabolism often involves the oxidation of one of the methyl groups to form a primary alcohol, which may be further oxidized to a carboxylic acid. This metabolic transformation is a key consideration in drug design, as the bulky tert-butyl group can also sterically hinder metabolism, thereby increasing a drug's half-life.

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Signaling Pathways

Currently, there is a lack of published research identifying specific biological signaling pathways that are directly modulated by **N-tert-Butylacetamide** as an initiating molecule. Its relevance in drug development stems from its role as a structural component rather than a pharmacologically active agent itself. The N-tert-butyl amide moiety is incorporated into larger drug molecules to confer desirable pharmacokinetic properties, but it is the overall molecule that interacts with biological targets like receptors or enzymes.

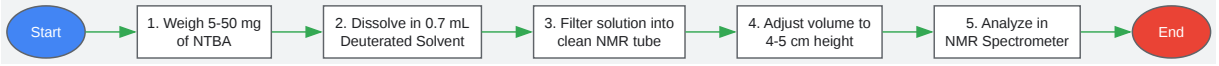
Spectroscopic Analysis Protocols

Characterization of **N-tert-Butylacetamide** is routinely performed using NMR, IR, and mass spectrometry.

NMR Sample Preparation

Protocol for ^{1}H and ^{13}C NMR:

- Solvent Selection: Choose a suitable deuterated solvent in which the compound is soluble, such as Chloroform-d ($CDCl_3$) or Acetone-d_6.
- Sample Quantity: For ^{1}H NMR, dissolve approximately 5-20 mg of **N-tert-Butylacetamide** in 0.6-0.7 mL of the deuterated solvent. For the less sensitive ^{13}C NMR, a more concentrated solution of up to 50 mg may be required.
- Filtration: To ensure high-quality spectra with sharp lines, filter the solution through a small plug of glass wool or a syringe filter directly into a clean, dry 5 mm NMR tube. This removes any particulate matter that can disrupt magnetic field homogeneity.
- Final Volume: Ensure the final height of the solution in the NMR tube is approximately 4-5 cm to be within the detection area of the spectrometer's coils.
- Analysis: Cap the tube, insert it into a spinner turbine, and place it in the NMR spectrometer for analysis after standard tuning and shimming procedures.



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Caption: General workflow for NMR sample preparation.

Safety and Handling

N-tert-Butylacetamide is considered harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side-shields, and a lab coat.
- Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid breathing dust. Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from strong oxidizing agents.
- Disposal: Dispose of chemical waste in accordance with local, regional, and national regulations.

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